

Navigating the Solubility Landscape of 2-Thiomorpholinoacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Thiomorpholinoacetic acid

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This technical guide provides an in-depth overview of the solubility characteristics of **2-Thiomorpholinoacetic acid**, a compound of interest for researchers, scientists, and professionals in the field of drug development. Due to the limited availability of direct quantitative solubility data for **2-Thiomorpholinoacetic acid** in publicly accessible literature, this document presents solubility information for structurally related morpholine derivatives to offer valuable insights. Furthermore, it details comprehensive experimental protocols to enable researchers to determine the precise solubility of **2-Thiomorpholinoacetic acid** in various solvents.

Core Understanding of Solubility

The solubility of a compound is a critical physicochemical property that influences its behavior in various scientific applications, including drug delivery and formulation. It is intrinsically linked to the molecular structure of the solute and the nature of the solvent. The presence of both a polar carboxylic acid group and a thiomorpholine ring in **2-Thiomorpholinoacetic acid** suggests a nuanced solubility profile, with potential for solubility in both polar and some organic solvents.

Data Presentation: Solubility of Related Morpholine Compounds

To provide a foundational understanding, the following table summarizes the solubility of morpholine, a core structural component of **2-Thiomorpholinoacetic acid**. It is important to note that these values are for guidance and the solubility of **2-Thiomorpholinoacetic acid** will differ due to the presence of the acetic acid moiety.

Solvent	Temperature (°C)	Solubility
Water	20	Miscible[1][2]
Acetone	20	Soluble[3]
Benzene	20	Soluble[3]
Diethyl Ether	20	Soluble[3]
Ethanol	20	Soluble[3]
Methanol	20	Soluble[3]
Propylene Glycol	20	Soluble[3]
Carbon Tetrachloride	20	Soluble[3]
Aliphatic Hydrocarbons	20	Slightly Soluble

Experimental Protocols for Solubility Determination

Accurate determination of the solubility of **2-Thiomorpholinoacetic acid** is achievable through standardized experimental protocols. The shake-flask method is widely regarded as the gold standard for determining thermodynamic (equilibrium) solubility.

Protocol: Equilibrium Solubility Determination via Shake-Flask Method

This method measures the concentration of a saturated solution of the compound in a specific solvent at a constant temperature.

1. Materials and Equipment:

- **2-Thiomorpholinoacetic acid** (solid)

- Selected solvents of interest (e.g., water, ethanol, DMSO, acetone)
- Analytical balance
- Scintillation vials or glass test tubes with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

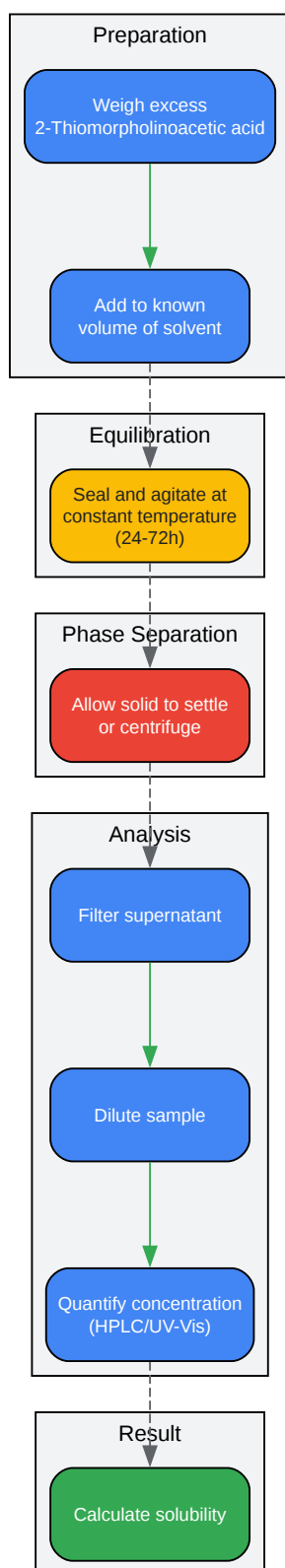
2. Procedure:

- **Preparation:** Add an excess amount of solid **2-Thiomorpholinoacetic acid** to a vial containing a known volume of the chosen solvent. The excess solid is crucial to ensure that a saturated solution is formed.
- **Equilibration:** Seal the vials and place them in a shaker incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. Alternatively, centrifuge the vials to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw a clear aliquot of the supernatant using a syringe. Immediately filter the aliquot through a syringe filter to remove any remaining solid particles.
- **Dilution:** Accurately dilute the filtered saturated solution with a suitable solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the concentration of **2-Thiomorpholinoacetic acid** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
- Calculation: Calculate the solubility by taking into account the dilution factor. The result is typically expressed in mg/mL or mol/L.

Visualizing the Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination experiment.



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Caption: Workflow for Shake-Flask Solubility Determination.

Conclusion

While direct quantitative solubility data for **2-Thiomorpholinoacetic acid** is not readily available, an understanding of the solubility of its parent heterocycle, morpholine, provides a useful qualitative starting point. For precise quantitative data, the detailed experimental protocols provided in this guide, particularly the shake-flask method, offer a robust framework for researchers to determine the solubility of **2-Thiomorpholinoacetic acid** in a variety of solvents. This foundational data is essential for advancing research and development involving this compound.

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